

Physical Properties of 1-Bromopropane-1-D1: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Bromopropane-1-D1

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This technical guide provides a comprehensive overview of the known physical properties of **1-Bromopropane-1-D1** (n-Propyl-1-d1 Bromide). Due to the limited availability of experimental data for this specific isotopically labeled compound, this guide also includes the well-documented physical properties of its non-deuterated counterpart, 1-Bromopropane (n-Propyl Bromide), for comparative purposes. The substitution of a single protium atom with a deuterium atom at the C1 position is expected to have a minor, yet potentially measurable, impact on the physical properties due to the kinetic isotope effect.

Core Physical and Chemical Data

A summary of the fundamental chemical and isotopic information for **1-Bromopropane-1-D1** is presented below.

Property	Value	Reference
Chemical Formula	$\text{CH}_3\text{CH}_2\text{CDHBr}$	[1]
Molecular Weight	123.9978 g/mol	[2]
CAS Number	43217-00-1	[1][2]
Isotopic Purity	99 atom % D	[1]
Appearance	Colorless Liquid	[1]

Comparative Physical Properties

The following table summarizes the key physical properties of **1-Bromopropane-1-D1**, with data for the non-deuterated 1-Bromopropane provided for comparison. It is important to note that the values for 1-Bromopropane serve as close approximations for the deuterated compound, as specific experimental data for **1-Bromopropane-1-D1** is not widely available.

Physical Property	1-Bromopropane-1-D1	1-Bromopropane (for comparison)
Boiling Point	Data not available	71 °C (lit.) [3] [4]
Melting Point	Data not available	-110 °C (lit.) [5]
Density	Data not available	1.354 g/mL at 25 °C (lit.)
Refractive Index	Data not available	n _{20/D} 1.434 (lit.) [3] [4]
Vapor Pressure	Data not available	146 mmHg (20 °C)
Vapor Density	Data not available	4.3 (vs air)
Flash Point	Data not available	<22.2 °C (<72 °F) [3] [6]
Autoignition Temp.	Data not available	490 °C (914 °F)
Solubility in Water	Data not available	2.5 g/L (at 20 °C) [7]

Experimental Protocols

Synthesis of 1-Bromopropane-1-D1

The synthesis of **1-Bromopropane-1-D1** can be achieved by adapting standard procedures for the preparation of 1-Bromopropane, utilizing a deuterated starting material. A common method is the reaction of 1-Propanol-1-d1 with hydrobromic acid or a mixture of sodium bromide and sulfuric acid.

Protocol: Synthesis via Reaction with Sodium Bromide and Sulfuric Acid

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 1-Propanol-1-d1, water, and sodium bromide.

- Heating: Heat the mixture to reflux.
- Addition of Acid: While maintaining reflux, slowly add concentrated sulfuric acid dropwise to the reaction mixture. The in-situ generation of hydrobromic acid will react with the deuterated alcohol.
- Continued Reflux: After the addition of sulfuric acid is complete, continue to reflux the mixture for a designated period (e.g., 2 hours) to ensure the reaction goes to completion.[5]
- Distillation: Following the reflux period, distill the crude **1-Bromopropane-1-D1** from the reaction mixture.
- Work-up:
 - Wash the distillate with water to remove any remaining acid and water-soluble impurities.
 - Neutralize the organic layer by washing with a saturated sodium bicarbonate solution.[8]
 - Wash again with a saturated sodium chloride solution (brine) to aid in the separation of the aqueous and organic layers.[8]
- Drying: Dry the organic layer over an anhydrous drying agent, such as anhydrous magnesium sulfate or calcium chloride.
- Final Purification: Filter to remove the drying agent and perform a final distillation, collecting the fraction at the expected boiling point of **1-Bromopropane-1-D1** to obtain the purified product.

Determination of Physical Properties

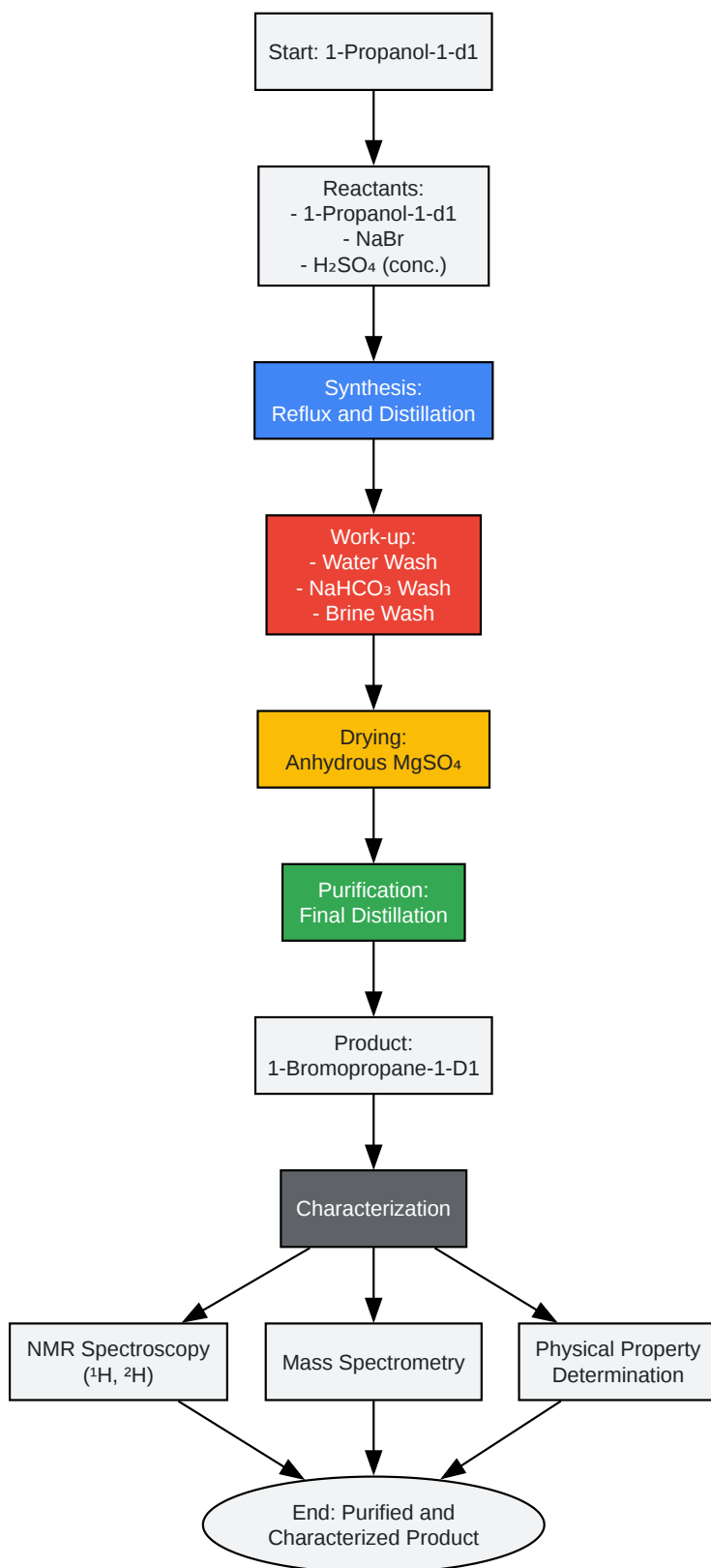
Standard laboratory techniques are employed to determine the physical properties of the synthesized **1-Bromopropane-1-D1**.

- Boiling Point: Determined using a simple distillation apparatus or a micro-boiling point apparatus. The temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded.

- **Melting Point:** For compounds that are solid at room temperature, a melting point apparatus is used. As **1-Bromopropane-1-D1** is a liquid, its freezing point would be determined by controlled cooling.
- **Density:** Measured using a pycnometer or a digital density meter. This involves accurately measuring the mass of a known volume of the liquid at a specific temperature.
- **Refractive Index:** Determined using a refractometer, which measures the extent to which light is bent as it passes through the liquid. This is a temperature-dependent measurement.
- **Spectroscopic Analysis:**
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^2H NMR spectroscopy are crucial for confirming the position and extent of deuterium incorporation.[9]
 - **Mass Spectrometry (MS):** Provides information on the molecular weight of the deuterated compound and can confirm the presence of the deuterium atom through the mass-to-charge ratio of the molecular ion.

Visualizations

Experimental Workflow for Synthesis and Characterization



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Caption: Synthesis and characterization workflow for **1-Bromopropane-1-D1**.

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